

# Technical Guide: Physicochemical Properties of 15N Labeled Paclobutrazol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Rac)-Paclobutrazol-15N3

Cat. No.: B12403533

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of 15N labeled paclobutrazol, a crucial tool for advanced research in plant science and drug development. This document details its fundamental characteristics, analytical methodologies, and its intricate interactions within biological systems.

## Core Physicochemical Properties

Isotopically labeled compounds, such as 15N labeled paclobutrazol, are invaluable for a range of quantitative and metabolic studies. It is important to note that the physicochemical properties of 15N labeled paclobutrazol are nearly identical to its unlabeled counterpart. The introduction of the 15N isotope results in a negligible change in the overall chemical behavior of the molecule, making it an excellent tracer for experimental purposes.

Table 1: Physicochemical Properties of Paclobutrazol

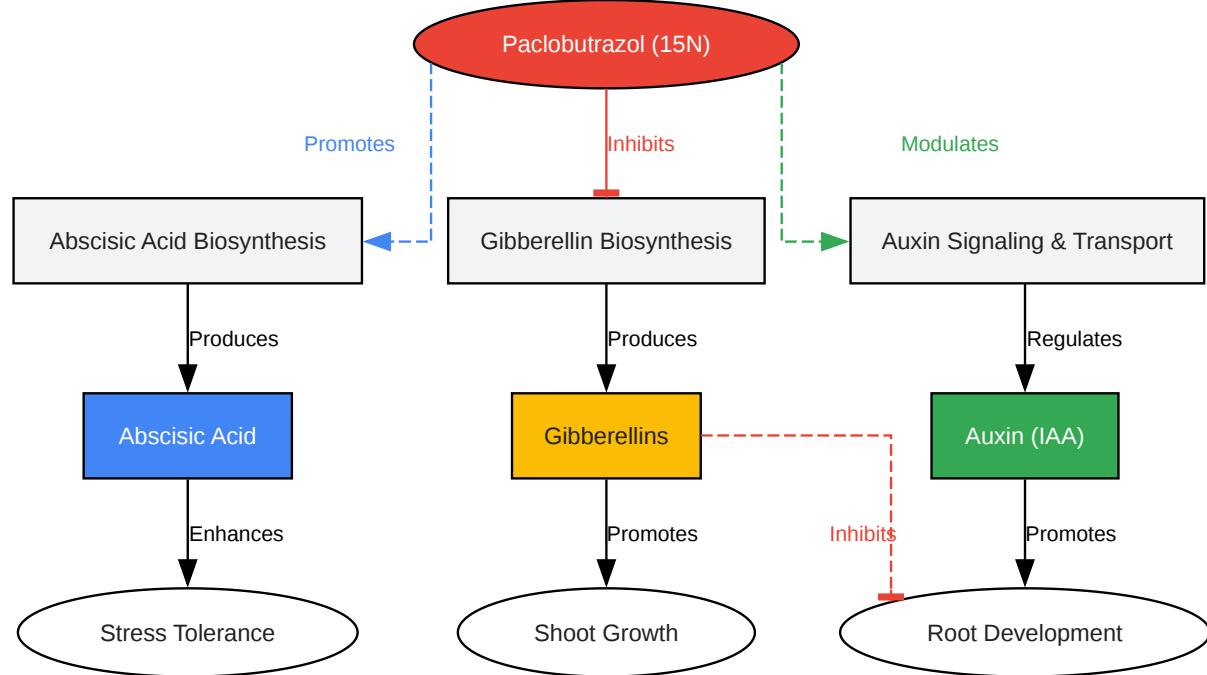
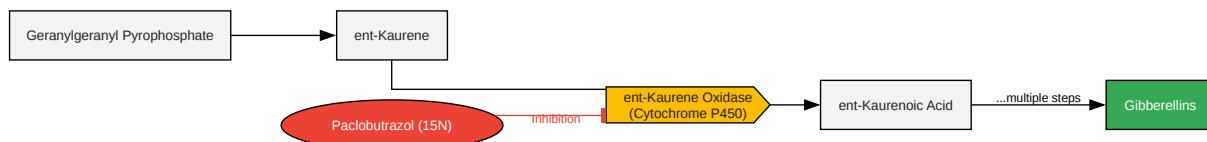
Property	Value
Chemical Formula	$C_{15}H_{20}ClN_3O$
Molecular Weight (unlabeled)	293.79 g/mol
Molecular Weight (15N <sub>3</sub> -triazole labeled)	~296.79 g/mol
Melting Point	165-166 °C
Solubility in Water	35 mg/L
Solubility in Organic Solvents	Readily soluble in polar organic solvents such as ethanol, methanol, and acetone.
Appearance	White crystalline solid

## Mechanism of Action and Signaling Pathways

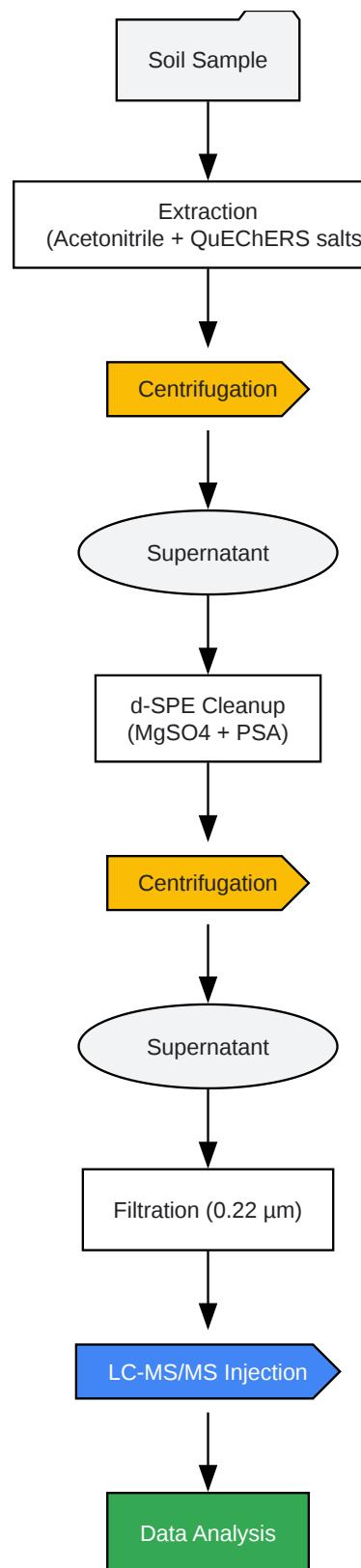
Paclobutrazol is a potent plant growth regulator that primarily functions by inhibiting the biosynthesis of gibberellins (GAs), a class of hormones that promote cell elongation and division.<sup>[1][2]</sup> This inhibition has cascading effects on other hormonal signaling pathways, notably those of abscisic acid (ABA) and auxin (indole-3-acetic acid, IAA).

## Inhibition of Gibberellin Biosynthesis

Paclobutrazol specifically targets and inhibits the enzyme ent-kaurene oxidase, a cytochrome P450 monooxygenase. This enzyme is critical for the conversion of ent-kaurene to ent-kaurenoic acid, a key step in the gibberellin biosynthesis pathway.<sup>[3]</sup> By blocking this step, paclobutrazol effectively reduces the endogenous levels of active gibberellins.







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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)